

# Application Notes: Preparation of IR-820 for Intravenous Injection

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IR-820

Cat. No.: B1672171

[Get Quote](#)

## Introduction

**IR-820** is a near-infrared (NIR) cyanine dye utilized in preclinical research as a fluorescent imaging agent.<sup>[1][2]</sup> Structurally similar to the clinically approved Indocyanine Green (ICG), **IR-820** exhibits improved stability and is employed for applications such as a blood pool contrast agent and for imaging diseased tissues like tumors.<sup>[2][3][4]</sup> Its optical properties, with excitation and emission in the NIR-I and NIR-II windows, allow for deeper tissue penetration compared to visible light, making it suitable for in vivo imaging.<sup>[5][6][7]</sup> Upon intravenous administration, **IR-820** binds to serum albumin, which significantly enhances its fluorescence emission.<sup>[3][8]</sup> Proper preparation of **IR-820** for intravenous injection is critical to ensure its solubility, stability, and biocompatibility for successful experimental outcomes.

Disclaimer: **IR-820** is intended for research use only and is not for human or veterinary use.<sup>[3]</sup> All handling and preparation should be conducted by trained personnel in a laboratory setting, adhering to appropriate safety protocols.

## Data Presentation

### Table 1: Physicochemical and Optical Properties of IR-820

Property	Value	Source(s)
Synonyms	New Indocyanine Green	[1]
Molecular Formula	C <sub>46</sub> H <sub>50</sub> ClN <sub>2</sub> NaO <sub>6</sub> S <sub>2</sub>	[1][3]
Molecular Weight	849.47 g/mol	[1][3]
Appearance	Brown to dark brown solid	[1]
Purity (Dye Content)	Typically ~80%	[3]
Max Excitation (Ex)	~710 nm	[1][3]
Max Emission (Em)	~820 nm	[1][3]
Storage (Solid)	4°C, sealed, away from moisture	[1]

**Table 2: Solubility and Stock Solution Stability**

Solvent	Concentration	Notes	Source(s)
DMSO	5 mg/mL	Requires sonication and warming to 60°C.	[1]
Storage (Stock in Solvent)	-80°C for 6 months; -20°C for 1 month	Sealed storage, away from moisture.	[1]

**Table 3: Example Formulations for In Vivo Intravenous Injection**

Final Concentration	Vehicle	Injection Volume (Mouse)	Application	Source(s)
0.2 mM	Phosphate-Buffered Saline (PBS)	100 µL	General in vivo imaging	<a href="#">[1]</a>
0.5 mg/mL	PBS	200 µL	NIR-II fluorescence imaging	<a href="#">[5]</a>
2 mg/mL	PBS	100 µL	Photothermal therapy	<a href="#">[5]</a>
75 µM	PBS	150 µL	NIR-II tumor imaging	<a href="#">[9]</a>

## Experimental Protocols

### Protocol: Preparation of IR-820 Solution for Intravenous Injection

This protocol provides a general method for preparing an **IR-820** solution suitable for intravenous injection in small animal models, based on common practices reported in the literature.[\[1\]](#)[\[5\]](#)

#### 1. Materials and Equipment

- **IR-820** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), sterile, pH 7.4
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or heat block
- Sonicator
- Sterile syringe filters (0.22  $\mu\text{m}$  pore size)
- Sterile syringes and needles
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat, N95 dust mask

## 2. Safety Precautions

- Handle **IR-820** powder in a well-ventilated area or chemical fume hood to avoid inhalation of dust.[\[10\]](#)
- Wear appropriate PPE, including eye shields, gloves, and a dust mask, during handling.
- Consult the Safety Data Sheet (SDS) for **IR-820** before use.

## 3. Preparation of **IR-820** Stock Solution (e.g., 5 mg/mL in DMSO)

- Weigh the required amount of **IR-820** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a concentration of 5 mg/mL.
- Warm the mixture to 60°C and vortex or sonicate until the **IR-820** is completely dissolved.[\[1\]](#)  
The solution should be clear with no visible particulates.
- Store the stock solution in a tightly sealed container, protected from light. For long-term storage, aliquot and keep at -80°C for up to 6 months.[\[1\]](#)

## 4. Preparation of Working Solution for Injection (Example: 0.5 mg/mL in PBS)

- Thaw the **IR-820** stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve the final desired concentration. For example, to prepare 1 mL of a 0.5 mg/mL working solution, you will need 100  $\mu\text{L}$  of the 5 mg/mL stock solution.

- In a sterile tube, add 900  $\mu$ L of sterile PBS.
- While vortexing the PBS, slowly add the 100  $\mu$ L of **IR-820** stock solution. This gradual addition helps prevent precipitation of the dye.
- The final solution should be freshly prepared before each experiment.<sup>[1]</sup>
- Visually inspect the solution for any precipitation. If precipitation occurs, formulation may need to be optimized (e.g., by adjusting the final concentration or the percentage of DMSO).

#### 5. Final Sterilization

- Draw the final working solution into a sterile syringe.
- Attach a sterile 0.22  $\mu$ m syringe filter to the syringe.
- Filter the solution into a new sterile tube or directly into the injection syringe. This step removes any potential microbial contaminants or small aggregates.
- The solution is now ready for intravenous administration.

## Mandatory Visualization

## Workflow for Preparing IR-820 for Intravenous Injection

[Click to download full resolution via product page](#)

Caption: A diagram illustrating the key steps for preparing an **IR-820** solution for intravenous injection.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Covalent IR820-PEG-diamine nanoconjugates for theranostic applications in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. researchgate.net [researchgate.net]
- 5. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Near-infrared-II molecular dyes for cancer imaging and surgery - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ohsu.edu [ohsu.edu]
- 8. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 9. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - RSC Advances (RSC Publishing) DOI:10.1039/D2RA00449F [pubs.rsc.org]
- 10. m.media-amazon.com [m.media-amazon.com]
- To cite this document: BenchChem. [Application Notes: Preparation of IR-820 for Intravenous Injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672171#how-to-prepare-ir-820-for-intravenous-injection]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)